

Essential Safety and Operational Guidance for Handling Valategrast

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Compound of Interest

Compound Name: Valategrast

Cat. No.: B1625294

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Valategrast**. The following procedural guidance outlines personal protective equipment (PPE) requirements, safe handling protocols, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

While **Valategrast** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure personnel safety.^[1] The following personal protective equipment is recommended:

- **Eye Protection:** Wear safety glasses with side shields or goggles. If there is a risk of splashing, a face shield is recommended.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Always inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A laboratory coat or a disposable gown should be worn to prevent skin contact and contamination of personal clothing.
- **Respiratory Protection:** In situations where dust or aerosols may be generated, use a NIOSH-approved respirator. Ensure adequate ventilation in the handling area.

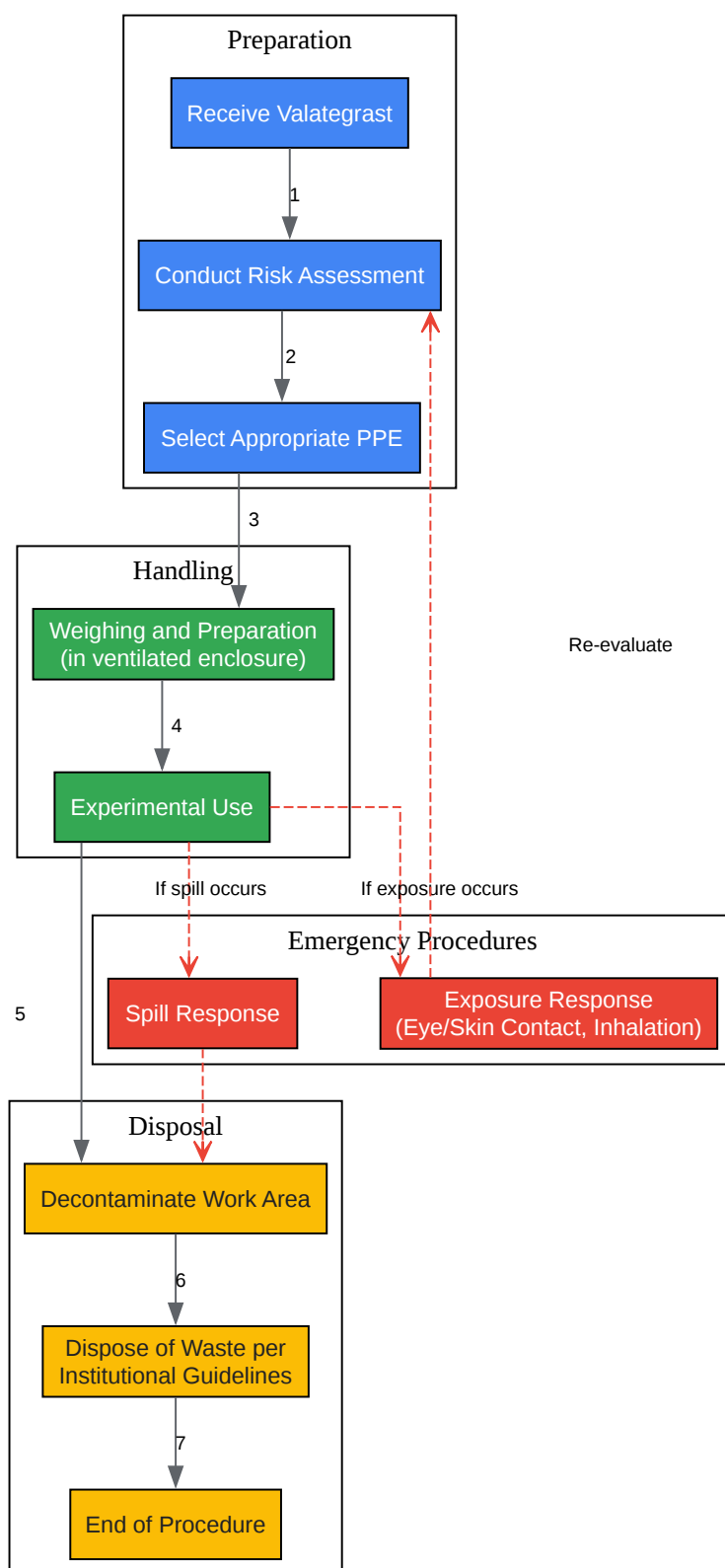
Chemical and Physical Properties

A summary of the key physical and chemical properties of **Valategrast** is provided in the table below for easy reference.

Property	Value
Synonyms	R-411 (free base)
Formula	$C_{30}H_{32}Cl_3N_3O_4$
Molecular Weight	604.95 g/mol
CAS Number	220847-86-9
Appearance	Solid
Storage	Store at -20°C for long term (months to years) or 0-4°C for short term (days to weeks). [2]

Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for handling **Valategrast**, from initial preparation to final disposal. Adherence to this workflow is critical for maintaining a safe laboratory environment.



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*Safe handling workflow for **Valategrast**.*

Experimental Protocols

a. First Aid Measures

In the event of exposure, follow these first aid protocols:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Thoroughly wash the affected area with soap and water.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.

b. Accidental Release Measures

In case of a spill or accidental release, adhere to the following procedure:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wear full personal protective equipment, including respiratory protection if necessary.
- Prevent further leakage or spillage if it is safe to do so.
- Absorb the spill with an inert material (e.g., diatomite, universal binders).
- Decontaminate the surfaces and any affected equipment by scrubbing with a suitable solvent like alcohol.
- Collect all contaminated materials in a sealed container for proper disposal according to institutional and local regulations.

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References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Valategrast]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1625294#personal-protective-equipment-for-handling-valategrast>]

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